

TCO-PNB Ester: Application Notes and Protocols for Targeted Therapy Development

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Compound of Interest

Compound Name: (2E)-TCO-PNB ester

Cat. No.: B8235553

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Introduction

The development of targeted therapies, such as antibody-drug conjugates (ADCs), has revolutionized the landscape of precision medicine. A key technology in this field is bioorthogonal chemistry, which allows for specific chemical reactions to occur in complex biological environments without interfering with native biochemical processes. The inverse-electron-demand Diels-Alder (iEDDA) reaction between a trans-cyclooctene (TCO) and a tetrazine is the fastest known bioorthogonal reaction, making it an ideal tool for in vivo applications.^[1]

TCO-PNB ester ((trans-Cyclooct-2-en-1-yl) (4-nitrophenyl) carbonate) is a heterobifunctional linker that plays a crucial role in the construction of targeted therapies. It features two key reactive groups:

- TCO (trans-cyclooctene): This strained alkene reacts with exceptional speed and specificity with a tetrazine partner, forming a stable covalent bond. This "click chemistry" reaction is central to the targeted delivery of therapeutic payloads.

- PNB (p-nitrophenyl) ester: This is a highly efficient amine-reactive group. It readily reacts with primary amines, such as the lysine residues on antibodies, to form a stable amide bond.

This document provides detailed application notes and protocols for the use of TCO-PNB ester in the development of targeted therapies, with a focus on antibody-drug conjugation and pre-targeting strategies.

Key Applications

The unique properties of TCO-PNB ester make it a versatile tool for several applications in targeted therapy development:

- **Antibody-Drug Conjugate (ADC) Development:** TCO-PNB ester can be used to attach a TCO group to a monoclonal antibody (mAb). The TCO-modified mAb can then be reacted with a tetrazine-functionalized cytotoxic drug to form an ADC.
- **Pre-targeting Strategies:** In this two-step approach, a TCO-modified antibody is first administered to allow it to accumulate at the target site (e.g., a tumor). Subsequently, a smaller, rapidly clearing tetrazine-linked therapeutic agent (e.g., a radionuclide or a small molecule drug) is administered. The fast in vivo click reaction between the TCO-antibody and the tetrazine-payload ensures targeted delivery of the therapeutic agent while minimizing systemic exposure.^{[2][3][4]}
- **Development of Imaging Agents:** By conjugating a TCO-modified targeting moiety with a tetrazine-linked imaging agent (e.g., a fluorescent dye or a PET imaging agent), TCO-PNB ester can be used to create highly specific probes for molecular imaging.

Data Presentation

Table 1: In Vivo Biodistribution of a Pre-targeted Radioimmunotherapy Agent

This table summarizes the biodistribution of a ¹⁷⁷Lu-labeled tetrazine in a preclinical pancreatic cancer model pre-targeted with a TCO-modified antibody (5B1-TCO). The data highlights the high tumor uptake and clearance from non-target tissues.^[2]

Tissue	% Injected Dose per Gram (%ID/g) at 4h	% Injected Dose per Gram (%ID/g) at 72h	% Injected Dose per Gram (%ID/g) at 120h
Tumor	4.6 ± 0.8	12.0 ± 5.3	16.8 ± 3.9
Blood	1.5 ± 0.3	0.1 ± 0.0	0.0 ± 0.0
Liver	1.0 ± 0.2	0.4 ± 0.1	0.3 ± 0.1
Kidneys	0.8 ± 0.2	0.3 ± 0.1	0.2 ± 0.0
Spleen	0.5 ± 0.1	0.2 ± 0.1	0.2 ± 0.1
Lungs	0.7 ± 0.1	0.2 ± 0.0	0.1 ± 0.0

Table 2: Reaction Conditions for Antibody Modification with TCO-NHS Esters

This table provides a general overview of typical reaction conditions for labeling antibodies with TCO-NHS esters, the class of compounds to which TCO-PNB ester belongs. The optimal conditions may vary depending on the specific antibody and linker used.

Parameter	Recommended Range	Notes
Antibody Concentration	2 - 5 mg/mL	Higher concentrations can lead to aggregation.
Reaction Buffer	Phosphate-buffered saline (PBS), pH 7.2-8.5 or Sodium Bicarbonate buffer, pH 8.5	Amine-free buffers are essential to prevent reaction with the buffer components.
Molar Excess of TCO-Ester	5 to 20-fold	A higher excess can increase the degree of labeling (DOL), but may also lead to antibody precipitation or loss of activity.
Reaction Temperature	Room Temperature or 4°C	4°C can be used for sensitive antibodies.
Reaction Time	1 - 2 hours	Longer incubation times may not significantly increase the DOL.
Quenching Reagent	1 M Tris-HCl, pH 8.0	Added to a final concentration of 50-100 mM to quench unreacted ester.

Experimental Protocols

Protocol 1: Modification of a Monoclonal Antibody with TCO-PNB Ester

This protocol describes the general procedure for conjugating TCO-PNB ester to a monoclonal antibody.

Materials:

- Monoclonal antibody (mAb) in an amine-free buffer (e.g., PBS, pH 7.4)
- TCO-PNB ester
- Anhydrous dimethyl sulfoxide (DMSO)

- Reaction Buffer: 100 mM Sodium Bicarbonate, pH 8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting columns (e.g., Zeba™ Spin Desalting Columns, 40K MWCO)
- UV-Vis Spectrophotometer

Procedure:

- Antibody Preparation:
 - If the antibody is in a buffer containing primary amines (e.g., Tris), exchange the buffer to the Reaction Buffer using a desalting column.
 - Adjust the antibody concentration to 2-5 mg/mL in the Reaction Buffer.
- TCO-PNB Ester Stock Solution:
 - Immediately before use, dissolve the TCO-PNB ester in anhydrous DMSO to a concentration of 10 mM.
- Conjugation Reaction:
 - Calculate the required volume of the TCO-PNB ester stock solution to achieve a 10- to 20-fold molar excess relative to the antibody.
 - Add the calculated volume of the TCO-PNB ester stock solution to the antibody solution while gently vortexing. The final concentration of DMSO should be kept below 10% (v/v) to avoid antibody denaturation.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Quenching the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
 - Incubate for 15-30 minutes at room temperature to quench any unreacted TCO-PNB ester.

- Purification of the TCO-modified Antibody:
 - Remove the unreacted TCO-PNB ester and quenching reagent by size-exclusion chromatography using a desalting column.
- Characterization:
 - Determine the concentration of the purified TCO-modified antibody using a UV-Vis spectrophotometer by measuring the absorbance at 280 nm.
 - Determine the Degree of Labeling (DOL), which is the average number of TCO molecules per antibody. This can be achieved using various methods, including MALDI-TOF mass spectrometry or by reacting the TCO-mAb with a tetrazine-fluorophore and measuring the absorbance of the fluorophore.

Protocol 2: Pre-targeting In Vivo Tumor Imaging

This protocol provides a general workflow for a pre-targeting imaging experiment in a tumor-bearing mouse model.

Materials:

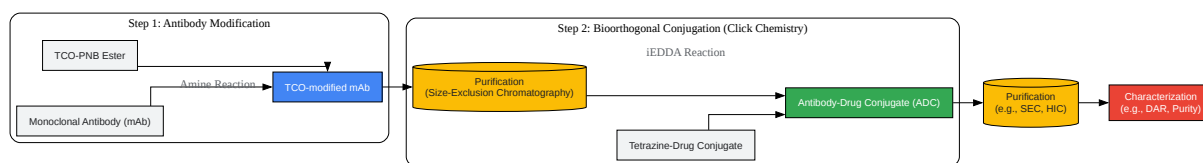
- TCO-modified monoclonal antibody (TCO-mAb) specific for a tumor antigen
- Tetrazine-functionalized imaging probe (e.g., ^{177}Lu -DOTA-PEG7-Tz)
- Tumor-bearing animal model (e.g., xenograft mouse model)
- Imaging modality (e.g., SPECT/CT or PET/CT scanner)

Procedure:

- Administration of TCO-mAb:
 - Administer the TCO-mAb to the tumor-bearing mice via intravenous injection (e.g., tail vein). The typical dose may range from 100-200 μg per mouse.
- Accumulation and Clearance Period:

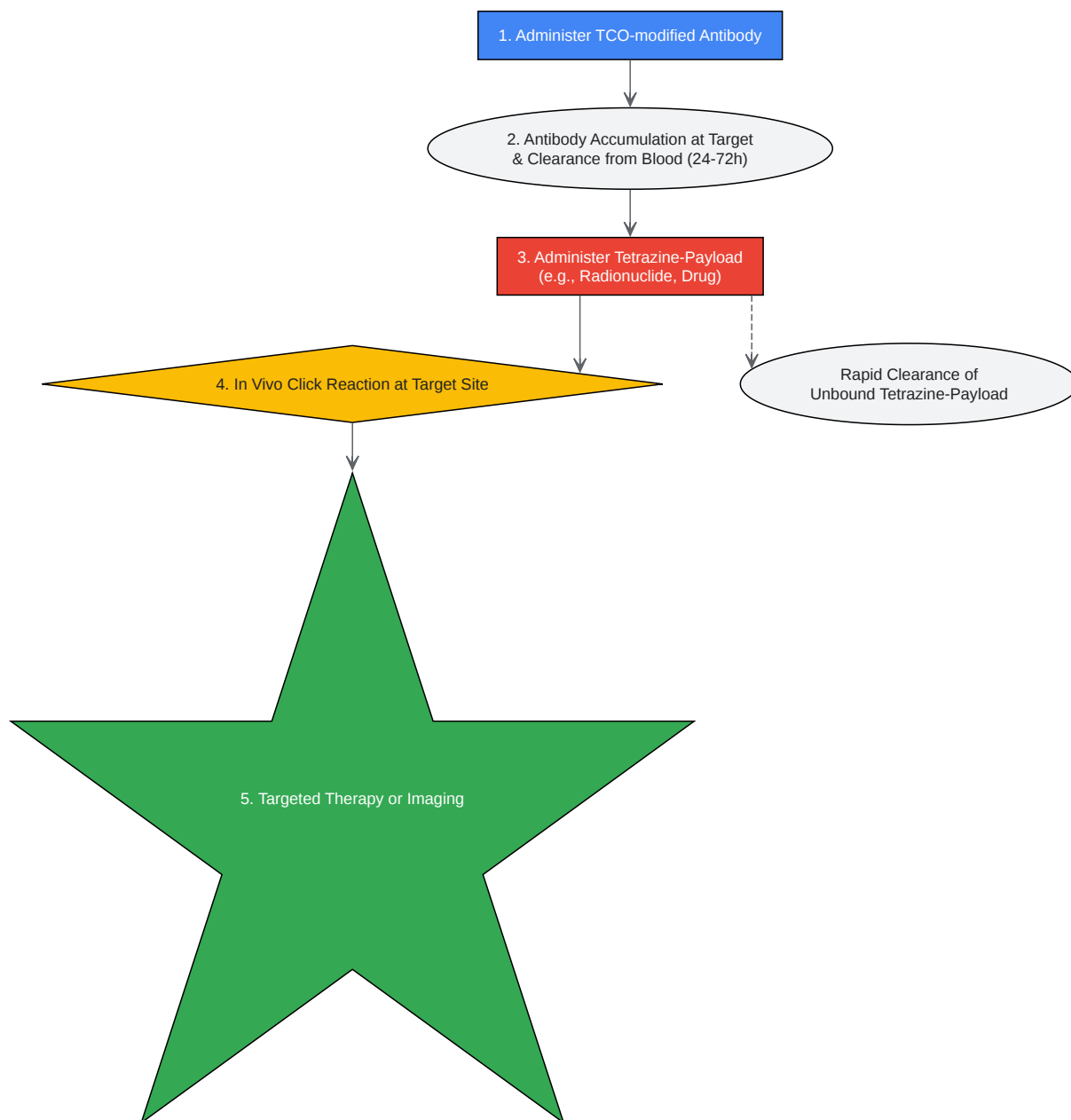
- Allow the TCO-mAb to circulate and accumulate at the tumor site while the unbound antibody clears from the bloodstream. This period is typically 24 to 72 hours.
- Administration of Tetrazine-Imaging Probe:
 - After the clearance period, administer the tetrazine-functionalized imaging probe intravenously. A molar excess of the tetrazine probe relative to the estimated amount of TCO-mAb at the tumor is often used.
- Imaging:
 - At various time points after the administration of the imaging probe (e.g., 1, 4, 24, 48, and 72 hours), perform imaging using the appropriate modality (e.g., SPECT/CT for ^{177}Lu).
- Biodistribution Analysis (Optional):
 - After the final imaging time point, euthanize the animals and collect tumors and major organs.
 - Measure the radioactivity in each tissue using a gamma counter to determine the % injected dose per gram (%ID/g).

Mandatory Visualization



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Caption: Workflow for Antibody-Drug Conjugate (ADC) synthesis.



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Caption: Pre-targeting strategy workflow for targeted therapy.

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